N-benzyl-5,5-dimethyloxolan-3-amine stability and degradation pathways

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Compound of Interest		
Compound Name:	*N-benzyl-5,5-dimethyloxolan-3-amine*	
Cat. No.:	*B2448697*	Get Quote

Technical Support Center: N-benzyl-5,5-dimethyloxolan-3-amine

This technical support guide provides researchers, scientists, and drug development professionals with a framework for assessing the stability and potential degradation pathways of **N-benzyl-5,5-dimethyloxolan-3-amine**. Given the absence of specific public data on this compound, this guide offers general principles and methodologies based on the known behavior of structurally similar molecules and established industry guidelines.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that could influence the stability of **N-benzyl-5,5-dimethyloxolan-3-amine**?

A1: The stability of **N-benzyl-5,5-dimethyloxolan-3-amine** is likely influenced by several factors inherent to its structure: the N-benzyl group, the tertiary amine, and the dimethyloxolane (tetrahydrofuran) ring. Key environmental factors to consider are:

- pH: The tertiary amine is basic and can be protonated at acidic pH, which may alter its stability and reactivity. Hydrolysis of the oxolane ring could also be pH-dependent.

- Oxidation: Tertiary amines and benzylic positions are susceptible to oxidation.[1] The presence of oxygen, peroxides, or metal ions can initiate oxidative degradation.

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- Temperature: Elevated temperatures can accelerate degradation reactions, as described by the Arrhenius equation.[2]

- Light: The presence of a chromophore (the benzyl group) suggests potential photosensitivity. Exposure to UV or visible light could lead to photolytic degradation.[1][2]

Q2: What are the potential degradation pathways for this molecule?

A2: Based on its functional groups, several degradation pathways are plausible:

- N-debenzylation: Cleavage of the bond between the nitrogen and the benzyl group is a common degradation pathway for N-benzyl amines.

- Oxidation of the Amine: The tertiary amine can be oxidized to form an N-oxide.[1]

- Oxidation at the Benzylic Position: The carbon atom attached to both the nitrogen and the phenyl ring is susceptible to oxidation, potentially leading to the formation of a ketone or other carbonyl compounds.

- Oxolane Ring Opening: Under strong acidic or basic conditions, the ether linkage in the oxolane ring could undergo hydrolysis.

Q3: How can I identify the degradation products?

A3: A combination of chromatographic and spectroscopic techniques is typically employed. High-performance liquid chromatography (HPLC) with UV and mass spectrometric (MS) detection is a powerful tool for separating and identifying degradation products.[3][4] Gas chromatography-mass spectrometry (GC-MS) can also be used, particularly for more volatile degradants.[5][6] For structural elucidation of isolated degradation products, techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Infrared (IR) spectroscopy are essential.

Q4: Are there any standard guidelines I should follow for stability testing?

A4: Yes, the International Council for Harmonisation (ICH) provides guidelines for stability testing of new drug substances.[7][8][9] Specifically, ICH Q1A(R2) outlines the requirements for formal stability studies, including the conditions for long-term and accelerated testing.[7][8][9]

Forced degradation studies, as described in ICH guidelines, are crucial for identifying potential degradation products and establishing the stability-indicating nature of analytical methods.[1][2]

Troubleshooting Guides

This section provides practical advice for addressing specific issues that may arise during the investigation of **N-benzyl-5,5-dimethyloxolan-3-amine** stability.

Guide 1: Unexpected Peaks in Chromatogram During Initial Analysis

- Problem: You observe multiple unexpected peaks in your initial HPLC or GC analysis of a freshly prepared sample.

- Possible Causes & Solutions:

  - Impurity in Starting Material: The starting material may contain impurities. Verify the purity of your **N-benzyl-5,5-dimethyloxolan-3-amine** using a high-resolution analytical technique.

  - On-Column Degradation: The compound might be degrading on the analytical column. Try using a different column stationary phase or modifying the mobile phase composition (e.g., adjusting pH).

  - Solvent Instability: The compound may be unstable in the chosen analytical solvent. Analyze the sample immediately after preparation and consider using a different, less reactive solvent.

Guide 2: No Degradation Observed in Forced Degradation Studies

- Problem: You have subjected the compound to standard forced degradation conditions (e.g., 0.1 N HCl, 0.1 N NaOH, 3% H_2O_2) and see no significant degradation.

- Possible Causes & Solutions:

  - High Intrinsic Stability: The molecule may be highly stable under the initial conditions.

- Insufficiently Harsh Conditions: It is necessary to use more stringent conditions. For acid/base hydrolysis, you can increase the concentration of the acid/base, increase the temperature, or prolong the exposure time.[10] For oxidation, a higher concentration of the oxidizing agent or a longer reaction time may be required.[10]

Guide 3: Mass Balance Issues in Stability Studies

- Problem: The sum of the assay value of the parent compound and the known degradation products is significantly less than 100%.

- Possible Causes & Solutions:

  - Non-UV Active Degradants: Some degradation products may lack a chromophore and are therefore not detected by a UV detector. Use a universal detector like a mass spectrometer or a charged aerosol detector.

  - Volatile Degradants: Degradation may be producing volatile compounds that are lost during sample preparation or analysis. Consider using headspace GC-MS for their detection.

  - Precipitation: Degradation products may be precipitating out of solution. Visually inspect your samples and consider dissolving them in a stronger solvent before analysis.

  - Adsorption: The parent compound or degradation products may be adsorbing to the container surface. Silanized glass vials can help mitigate this issue.

Experimental Protocols

The following are generalized protocols for forced degradation studies, which should be adapted based on the specific properties of **N-benzyl-5,5-dimethyloxolan-3-amine**.

Protocol 1: Forced Degradation Study

Objective: To generate potential degradation products and assess the intrinsic stability of **N-benzyl-5,5-dimethyloxolan-3-amine** under various stress conditions.

Methodology:

- Sample Preparation: Prepare stock solutions of **N-benzyl-5,5-dimethyloxolan-3-amine** in a suitable solvent (e.g., acetonitrile, methanol, or a mixture with water) at a known concentration (e.g., 1 mg/mL).

- Acid Hydrolysis:

  - Mix the stock solution with an equal volume of 0.1 N and 1 N hydrochloric acid.

  - Store samples at room temperature and an elevated temperature (e.g., 60 °C).

  - Analyze samples at initial, 2, 6, 24, and 48-hour time points.

- Base Hydrolysis:

  - Mix the stock solution with an equal volume of 0.1 N and 1 N sodium hydroxide.

  - Follow the same temperature and time point schedule as for acid hydrolysis.

- Oxidative Degradation:

  - Mix the stock solution with an equal volume of 3% and 30% hydrogen peroxide.

  - Store samples at room temperature, protected from light.

  - Analyze at the same time points as for hydrolysis.

- Thermal Degradation:

  - Store the solid compound and a solution of the compound in an oven at an elevated temperature (e.g., 80 °C).

  - Analyze at appropriate time points (e.g., 1, 3, 7, and 14 days).

- Photolytic Degradation:

  - Expose the solid compound and a solution of the compound to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.

○ A control sample should be protected from light.

○ Analyze the samples after the exposure period.

- Analysis: Analyze all samples by a stability-indicating HPLC-UV/MS method. Quantify the parent compound and all degradation products.

Data Presentation

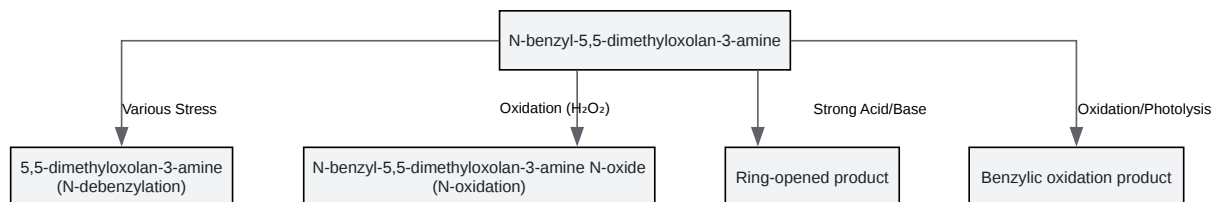Quantitative data from forced degradation studies should be summarized in a table for clear comparison.

Table 1: Summary of Forced Degradation Results for **N-benzyl-5,5-dimethyloxolan-3-amine**

Stress Condition	Time (hours)	Temperature (°C)	Assay of Parent (%)	Major Degradant 1 (%)	Major Degradant 2 (%)	Total Degradation (%)
0.1 N HCl	24	60	92.5	4.8	1.2	7.5
1 N NaOH	24	60	85.1	9.3	3.1	14.9
3% H_2O_2	24	25	95.8	2.5	Not Detected	4.2
Light Exposure	-	25	98.2	1.1	Not Detected	1.8
Heat (Solid)	168	80	99.1	0.5	Not Detected	0.9

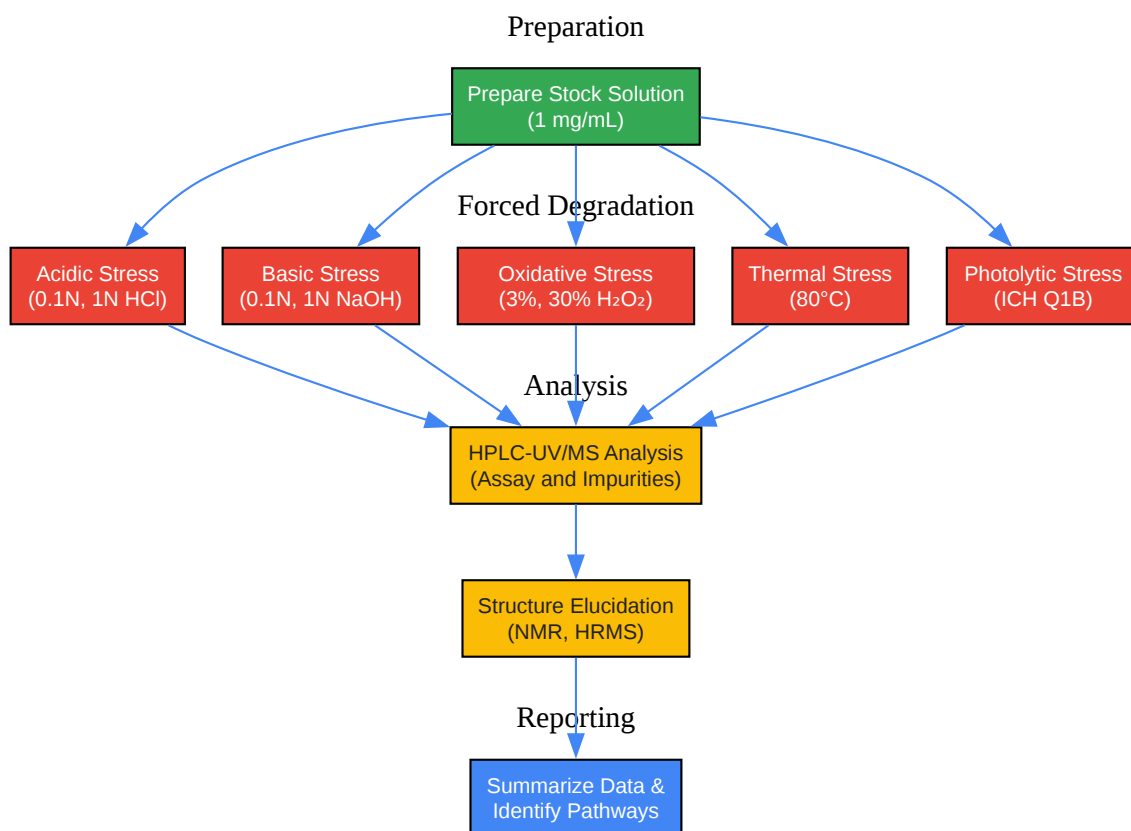Note: This table contains hypothetical data for illustrative purposes.

Visualizations

Hypothetical Degradation Pathway

Caption: Hypothetical degradation pathways for **N-benzyl-5,5-dimethyloxolan-3-amine**.

Experimental Workflow for Stability Study

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References

- 1. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]

- 2. medcraveonline.com [medcraveonline.com]

- 3. matheo.uliege.be [matheo.uliege.be]

- 4. Laboratoire Sciences, Bioanalytiques et Miniaturisation : Characterization of the degradation products of amines used for post combustion CO2 capture [lsabm.espci.fr]

- 5. pure.hw.ac.uk [pure.hw.ac.uk]

- 6. A review of gas chromatographic techniques for identification of aqueous amine degradation products in carbonated environments - ProQuest [proquest.com]

- 7. FDA Guidance for Industry: Q1A(R2)Stability Testing of New Drug Substances and Products - ECA Academy [gmp-compliance.org]

- 8. database.ich.org [database.ich.org]

- 9. ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]

- 10. ajrconline.org [ajrconline.org]

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